

Safety and Handling of 1-Methyl-2,2-diphenylethylene: A Technical Guide

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Compound of Interest

Compound Name: 1-Methyl-2,2-diphenylethylene

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This technical guide provides a comprehensive overview of the safety and handling precautions for **1-Methyl-2,2-diphenylethylene** (also known as 1,1-diphenylpropene), a compound utilized in organic synthesis and polymer chemistry.^[1] Due to the limited availability of specific safety data for this compound, this guide incorporates information from structurally related aromatic hydrocarbons and alkenes to provide a thorough assessment of potential hazards and recommended safety protocols.

Chemical and Physical Properties

1-Methyl-2,2-diphenylethylene is an aromatic hydrocarbon.^[1] A summary of its key physical and chemical properties is presented in Table 1.




Table 1: Physical and Chemical Properties of **1-Methyl-2,2-diphenylethylene** and Related Compounds

Property	1-Methyl-2,2-diphenylethylene (CAS: 778-66-5)	1,1-Diphenylethylene (CAS: 530-48-3)	1,1-Diphenylpropane (CAS: 1530-03-6)
Molecular Formula	C ₁₅ H ₁₄ [1][2][3]	C ₁₄ H ₁₂	C ₁₅ H ₁₆
Molecular Weight	194.27 g/mol [1][2][3]	180.25 g/mol	196.29 g/mol [4]
Appearance	Colorless to pale yellow liquid or solid[5]	Liquid	-
Melting Point	49 °C[2]	8 °C	-
Boiling Point	284.85 °C[2]	277 °C	-
Flash Point	131.9 °C[2]	-	-
Density	1.025 g/cm ³ [2]	1.021 g/mL at 25 °C	-
Solubility	Insoluble in water; soluble in organic solvents.[5]	Insoluble in water; miscible with methanol, chloroform, and ether.	-

Hazard Identification and GHS Classification

A specific Globally Harmonized System (GHS) classification for **1-Methyl-2,2-diphenylethylene** is not readily available. However, based on the data for structurally similar compounds such as 1,1-diphenylpropane and other aromatic alkenes, a potential hazard profile can be inferred. The GHS classification for 1,1-diphenylpropane suggests it may cause skin and eye irritation, as well as respiratory irritation.[4]

Table 2: GHS Hazard Classification for Structurally Similar Compounds

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Skin Corrosion/Irritation	H315: Causes skin irritation[4]		Warning
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation[4]		Warning
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation[4]		Warning

Potential Hazards:

- Skin and Eye Irritation: Direct contact may cause irritation.[1]
- Respiratory Irritation: Inhalation of vapors or dust may irritate the respiratory tract.
- Unknown Toxicity: The full toxicological profile is not known. It should be handled with caution as potential inhalation or ingestion hazards are unknown.[1]
- Flammability: As a hydrocarbon with a flash point of 131.9°C, it is combustible.[2]

Toxicological Data

Comprehensive toxicological data for **1-Methyl-2,2-diphenylethylene** is not available. The information in Table 3 is derived from structurally related compounds and should be used as a guide for assessing potential toxicity.

Table 3: Toxicological Data for Structurally Related Compounds

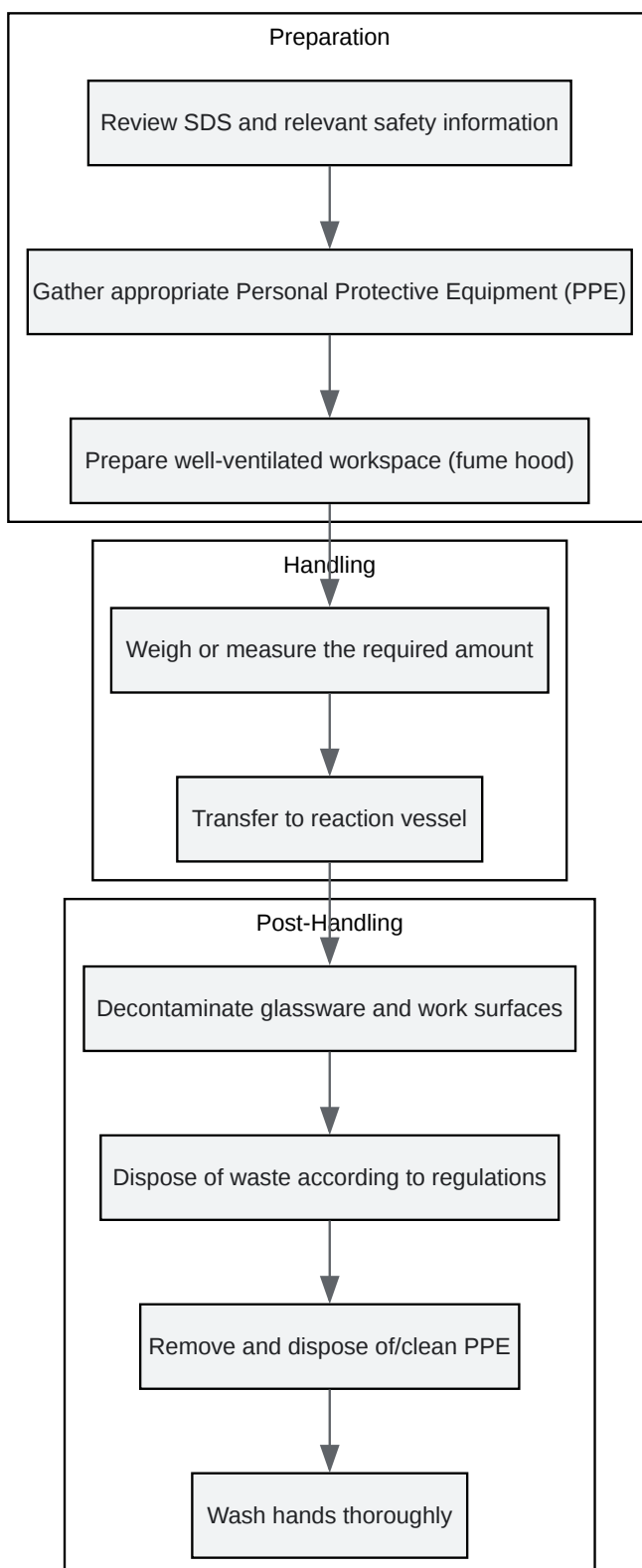
Compound	Test	Route	Species	Dose	Reference
trans-Stilbene	LD50	Oral	Mouse	920 mg/kg	[6]
Styrene	LD50	Oral	Rat	2,650 mg/kg	[7]
Styrene	LC50	Inhalation	Rat	12,000 mg/m ³ (4h)	[7]

The toxicology of styrene, a related aromatic alkene, is well-studied. Styrene is metabolized to styrene-7,8-oxide, which is the principal active metabolite.[8] Chronic exposure to styrene may affect the central nervous system.[8] While these findings for related compounds are informative, they may not be directly extrapolated to **1-Methyl-2,2-diphenylethylene**.

Experimental Protocols

General Handling and Storage

Workflow for Safe Handling of **1-Methyl-2,2-diphenylethylene**



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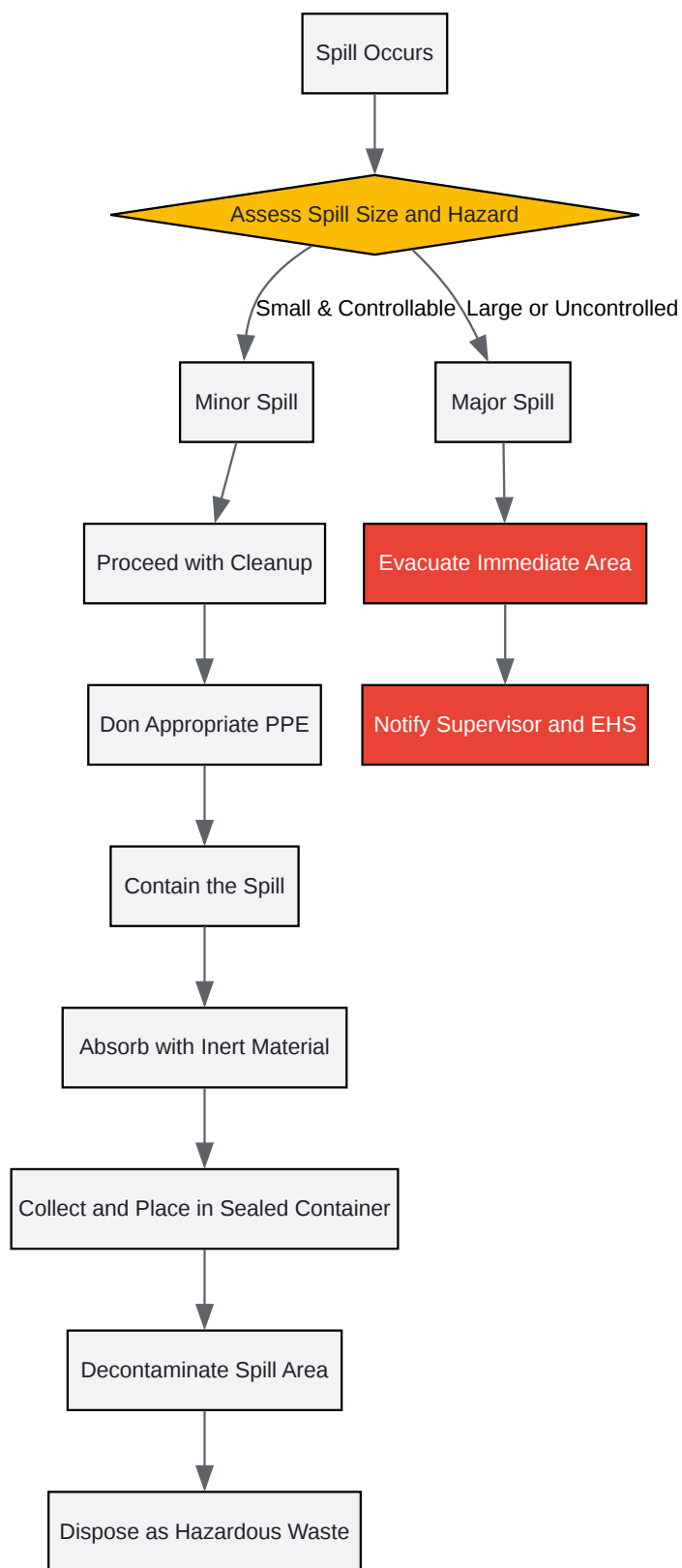
Caption: General workflow for handling **1-Methyl-2,2-diphenylethylene**.

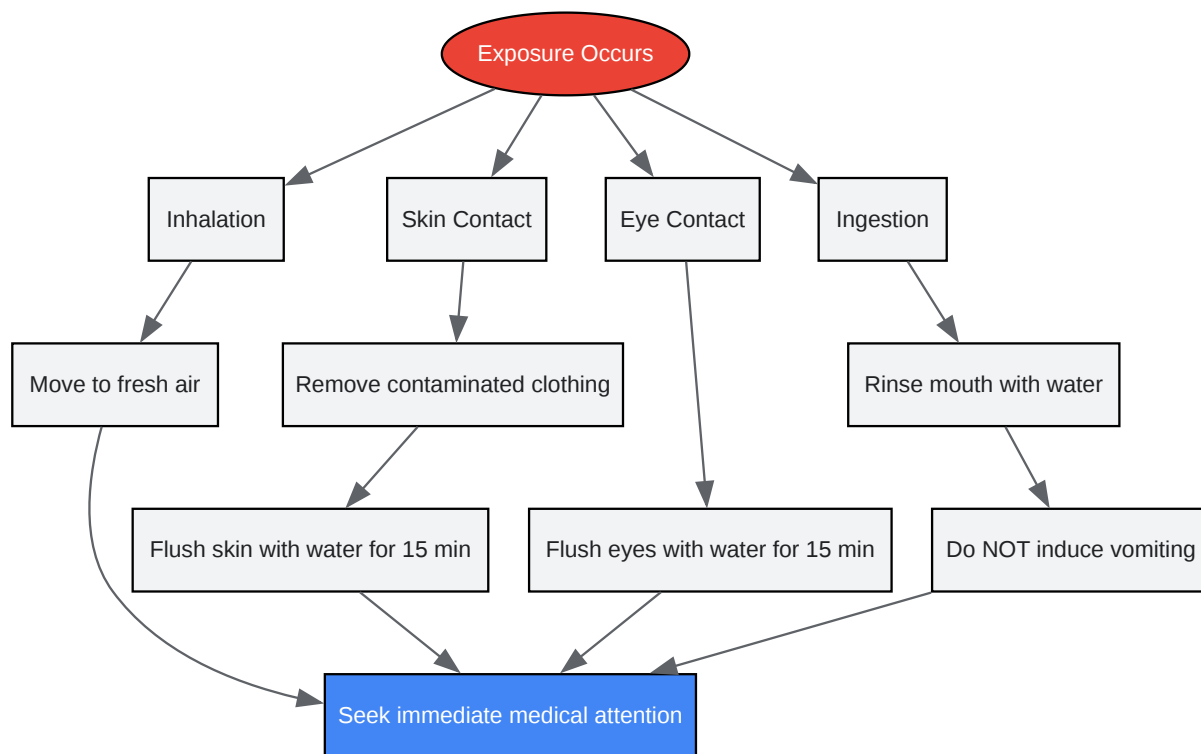
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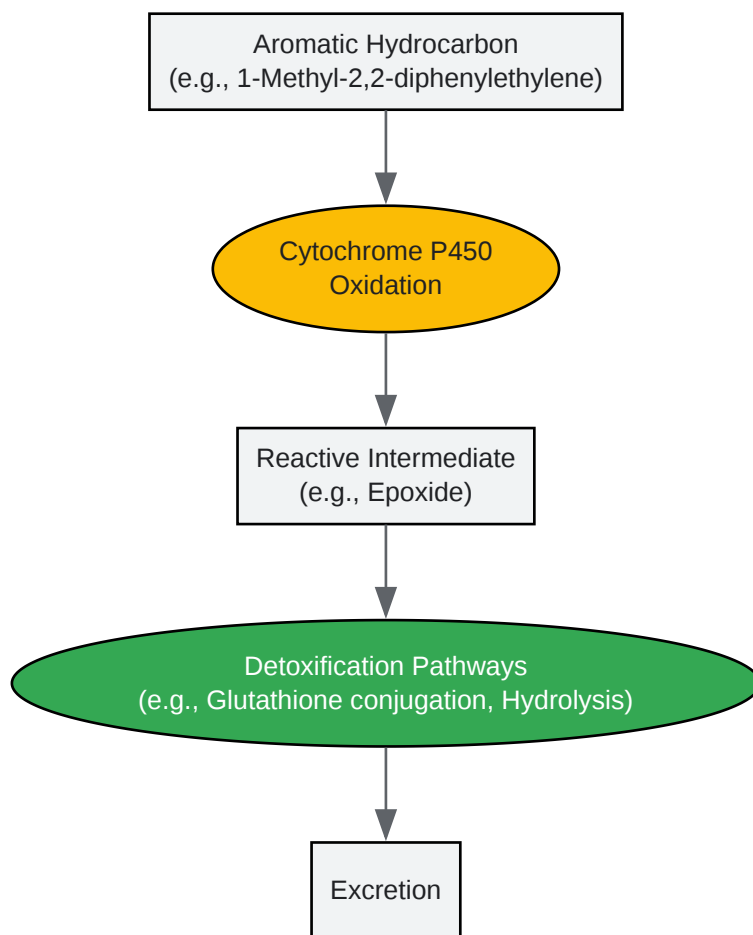
- Risk Assessment: Before handling, conduct a thorough risk assessment, considering the potential hazards and the scale of the experiment.
- Ventilation: All handling of **1-Methyl-2,2-diphenylethylene** should be performed in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn when there is a risk of splashing.[5]
 - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile, neoprene).[5] Gloves should be inspected before use and changed immediately if contaminated.
 - Body Protection: A lab coat should be worn. For larger quantities or increased splash risk, a chemical-resistant apron is recommended.[5]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Spill and Disposal Procedures

Decision Tree for Spill Management







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